

Technical Data Sheet: Physicochemical Properties of Biotin-PEG24-Acid

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Compound of Interest

Compound Name: Biotin-PEG24-Acid

Cat. No.: B8024983

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular weight and key physicochemical properties of **Biotin-PEG24-Acid**, a critical reagent in bioconjugation and targeted drug delivery.

Introduction to Biotin-PEG24-Acid

Biotin-PEG24-Acid is a high-purity biotinylation reagent that incorporates three key functional components: a biotin moiety, a hydrophilic 24-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid group.^[1] The biotin group provides high-affinity binding to avidin and streptavidin, making it an invaluable tool for detection, purification, and targeting applications.^[1] The long, flexible PEG24 spacer enhances aqueous solubility, reduces steric hindrance, and minimizes aggregation, thereby improving the performance of conjugated biomolecules.^{[1][2]} The terminal carboxylic acid allows for covalent attachment to primary amines on proteins, peptides, and other molecules through the formation of a stable amide bond, typically facilitated by carbodiimide chemistry (e.g., EDC).^[2]

Physicochemical Data

The fundamental quantitative properties of **Biotin-PEG24-Acid** are summarized below. The molecular weight is derived from its chemical formula.

Parameter	Value	Source
Chemical Formula	C ₆₁ H ₁₁₇ N ₃ O ₂₈ S	
Average Molecular Weight	1372.65 g/mol	
CAS Number	721431-18-1	
Purity	Typically ≥95%	

Protocol for Molecular Weight Calculation

The molecular weight of **Biotin-PEG24-Acid** is determined computationally based on its verified chemical formula. This method provides a precise theoretical mass essential for stoichiometric calculations in experimental settings.

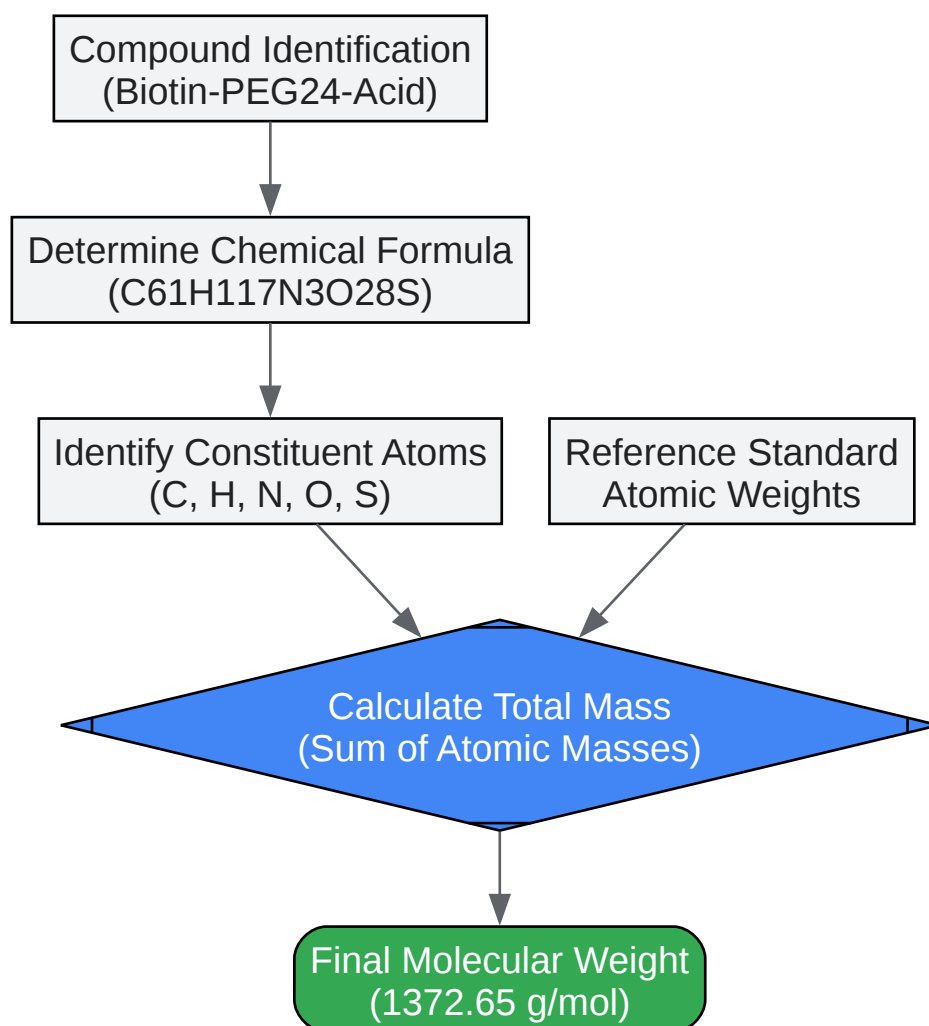
Methodology:

- **Elemental Composition Analysis:** The chemical formula (C₆₁H₁₁₇N₃O₂₈S) is first established to identify the constituent elements and the number of atoms of each.
- **Standard Atomic Weight Reference:** The standard atomic weight for each element is obtained from the International Union of Pure and Applied Chemistry (IUPAC) periodic table (rounded for calculation):
 - Carbon (C): 12.011 u
 - Hydrogen (H): 1.008 u
 - Nitrogen (N): 14.007 u
 - Oxygen (O): 15.999 u
 - Sulfur (S): 32.06 u
- **Molar Mass Calculation:** The molecular weight (MW) is calculated by summing the masses of all atoms in the formula:

- $MW = (\text{No. of C atoms} \times \text{Atomic Wt. of C}) + (\text{No. of H atoms} \times \text{Atomic Wt. of H}) + (\text{No. of N atoms} \times \text{Atomic Wt. of N}) + (\text{No. of O atoms} \times \text{Atomic Wt. of O}) + (\text{No. of S atoms} \times \text{Atomic Wt. of S})$
- $MW = (61 \times 12.011) + (117 \times 1.008) + (3 \times 14.007) + (28 \times 15.999) + (1 \times 32.06)$
- $MW = 732.671 + 117.936 + 42.021 + 447.972 + 32.06$
- $MW \approx 1372.66 \text{ g/mol}$

Visualization of Calculation Workflow

The logical flow for determining the molecular weight of a chemical compound from its name is illustrated below.



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References

- 1. Biotin-PEG24-acid | AxisPharm [axispharm.com]
- 2. vectorlabs.com [vectorlabs.com]
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